

Ascorbyl Glucoside antioxidant properties in vitro

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ascorbyl Glucoside

Cat. No.: B590808

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An In-Depth Technical Guide to the In-Vitro Antioxidant Properties of **Ascorbyl Glucoside**

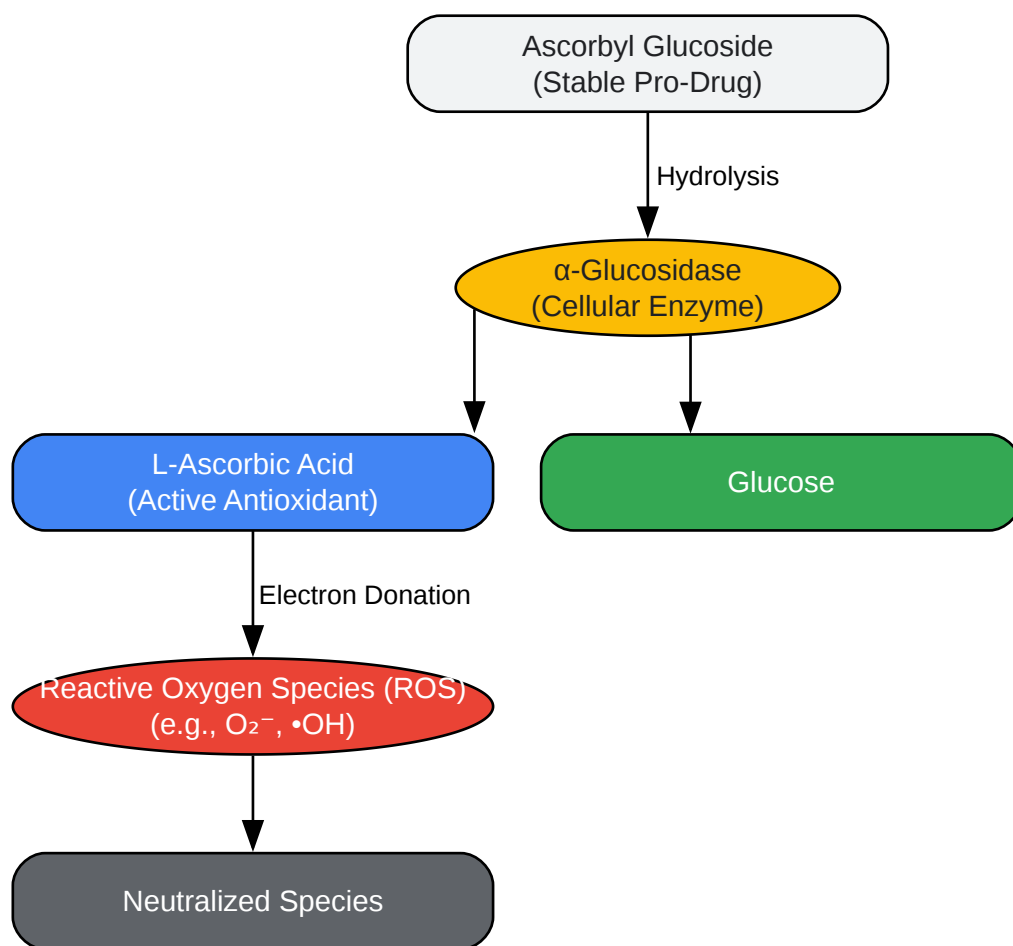
Introduction

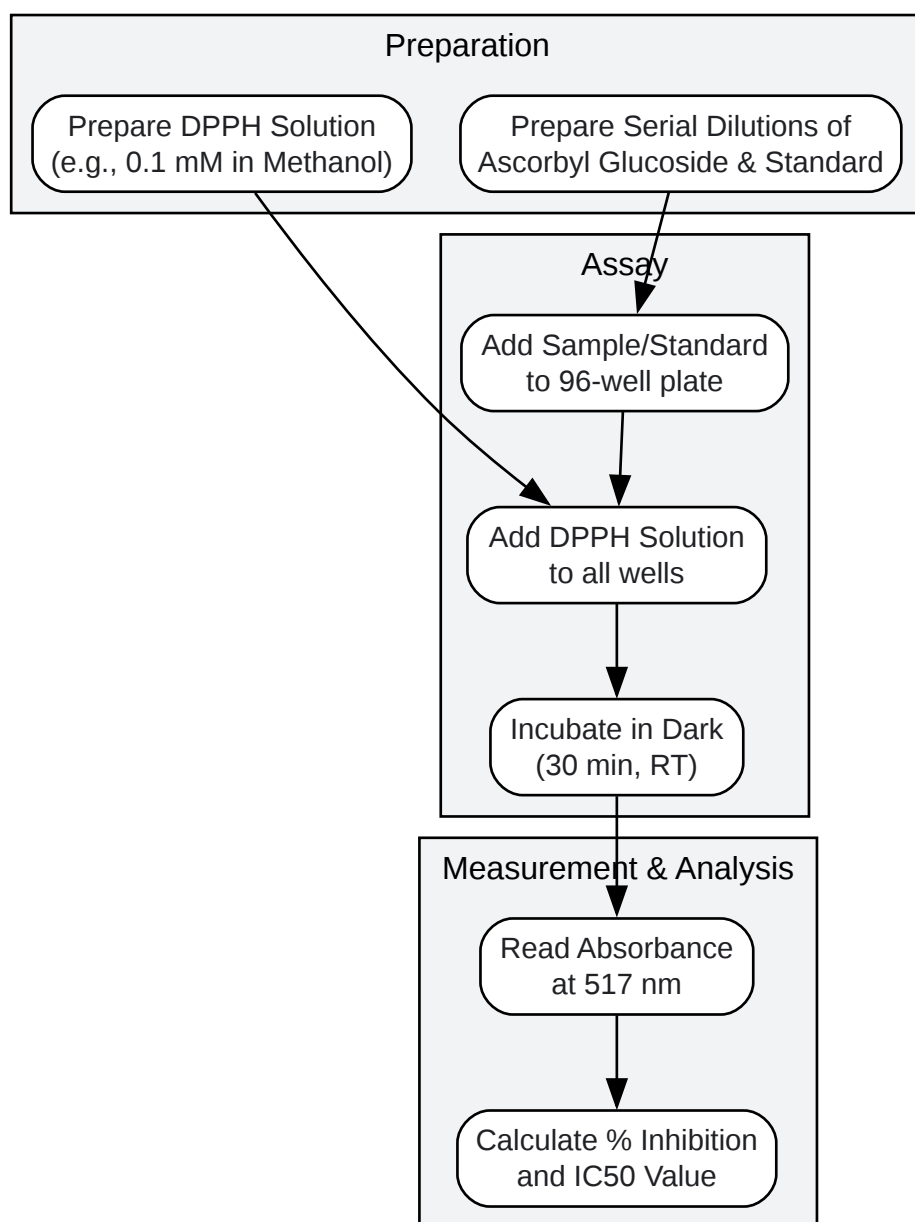
Ascorbyl Glucoside (2-O- α -D-glucopyranosyl-L-ascorbic acid, AA-2G) is a highly stable, water-soluble derivative of L-ascorbic acid (Vitamin C).[1][2] Pure L-ascorbic acid is a potent antioxidant but is notoriously unstable in cosmetic and pharmaceutical formulations, readily degrading upon exposure to air, light, and heat. **Ascorbyl Glucoside** was developed to overcome these stability issues.[1][3] It is synthesized by attaching a glucose molecule to the second hydroxyl group of ascorbic acid, a modification that protects the active molecule from oxidation.[2]

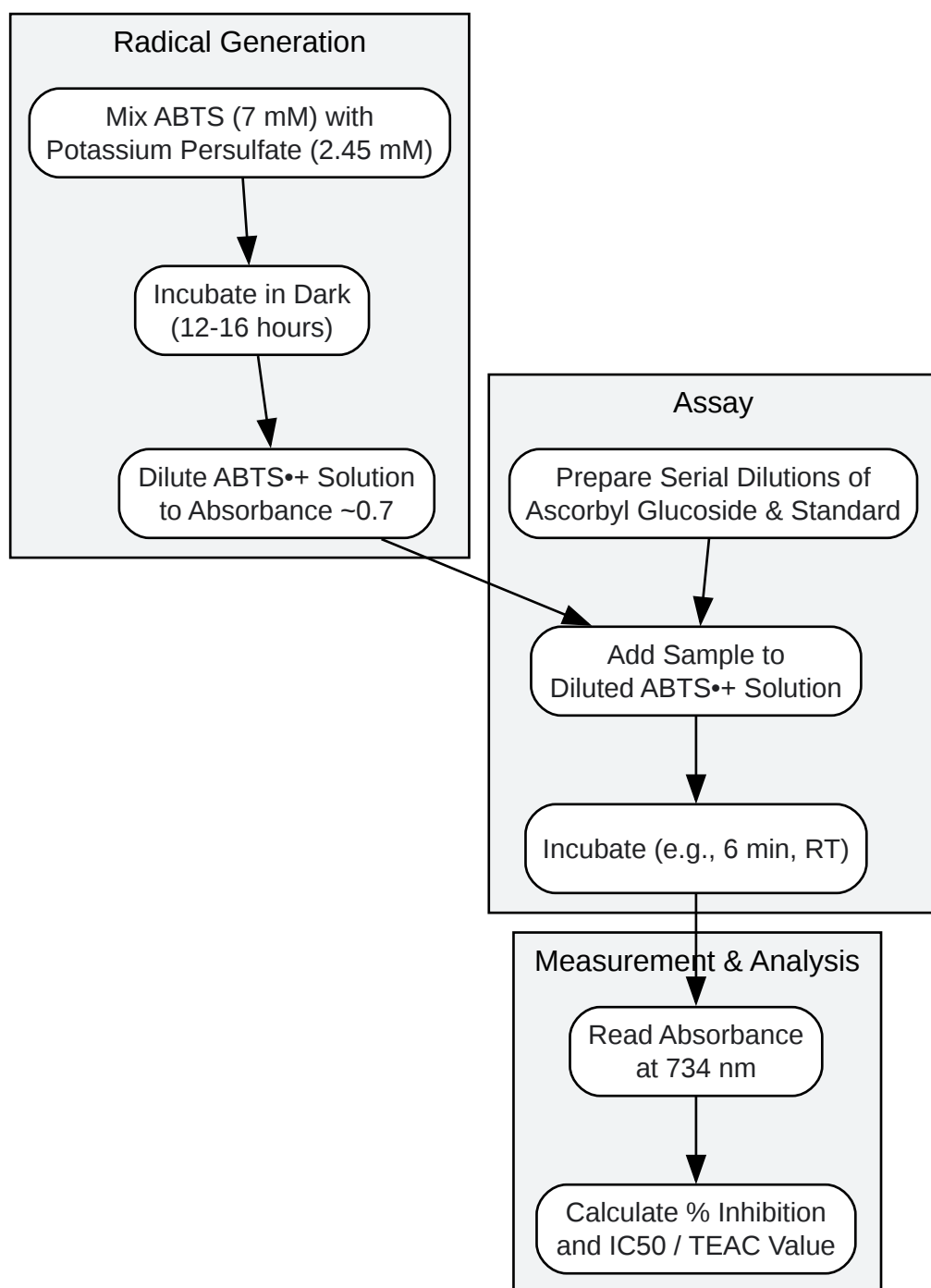
In-vitro studies are crucial for elucidating the fundamental antioxidant mechanisms of **Ascorbyl Glucoside**. While AA-2G itself exhibits minimal direct antioxidant activity, its efficacy lies in its role as a pro-drug.[4][5][6] Within a cellular environment, it is enzymatically hydrolyzed by α -glucosidase, which is present on the membranes of skin cells, to release active L-ascorbic acid.[5][6] This controlled conversion allows for a sustained release of Vitamin C, enabling long-term antioxidant protection against cellular damage induced by reactive oxygen species (ROS).[2][7][8] This guide provides a detailed overview of the in-vitro methods used to characterize the antioxidant properties of **Ascorbyl Glucoside**, presents quantitative data from key studies, and describes the underlying cellular signaling pathways.

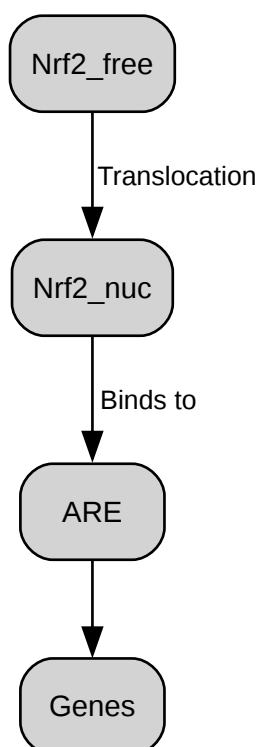
Mechanism of Action: Pro-Drug Conversion

The primary mechanism by which **Ascorbyl Glucoside** functions as an antioxidant in-vitro is through its conversion into L-ascorbic acid. This enzymatic cleavage is the rate-limiting step for its antioxidant activity. Once released, L-ascorbic acid can directly neutralize free radicals by donating electrons, thereby mitigating oxidative stress.[2][4]









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- To cite this document: BenchChem. [Ascorbyl Glucoside antioxidant properties in vitro]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b590808#ascorbyl-glucoside-antioxidant-properties-in-vitro]

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